

# In-Depth Technical Guide: Potassium Tetracyanoborate (CAS No. 261356-49-4)

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## Compound of Interest

Compound Name: Potassium tetracyanoborate

Cat. No.: B034560

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## Introduction

**Potassium tetracyanoborate**, identified by the CAS number 261356-49-4, is an inorganic compound with the chemical formula  $C_4BKN_4$ .<sup>[1][2]</sup> This document provides a comprehensive overview of its known properties, hazards, and handling information, tailored for a technical audience in research and development. While specific biological signaling pathways involving this compound are not extensively documented in publicly available literature, this guide summarizes the existing chemical and safety data.

## Chemical and Physical Properties

The fundamental physicochemical properties of **Potassium tetracyanoborate** are summarized in the table below, providing a quick reference for laboratory and research applications.

Property	Value	Source
Molecular Formula	C <sub>4</sub> BKN <sub>4</sub>	[1][2]
Molecular Weight	153.98 g/mol	[1]
Appearance	White to light yellow powder/crystal	[3]
Melting Point	430°C	[4][5]
Solubility	Sparingly soluble in DMSO, slightly soluble in Methanol and Water.	[5][6]
Exact Mass	153.9853077 u	[4]

## Hazard Identification and Safety Information

**Potassium tetracyanoborate** is classified as a hazardous substance. Adherence to strict safety protocols is imperative when handling this compound. The GHS classification highlights its acute toxicity through multiple exposure routes.

### GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation

Source:[1][7][8]

## Precautionary Statements

A comprehensive list of precautionary statements is provided by suppliers and should be consulted before use. Key precautions include:

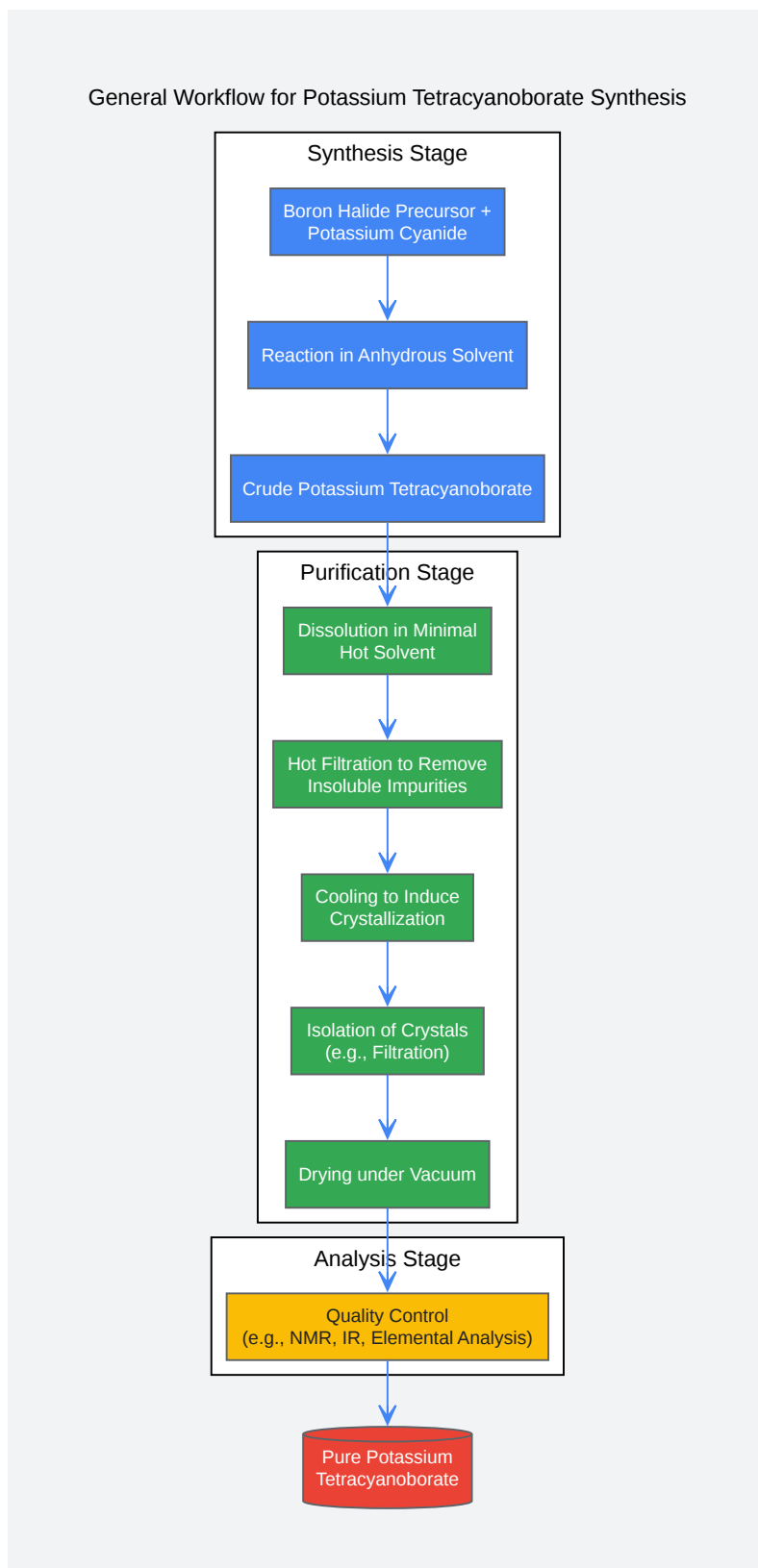
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[8]
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [4][8]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and specific biological assays of **Potassium tetracyanoborate** are not readily available in the public domain. However, a generalized workflow for its preparation can be inferred from literature on similar cyanoborate compounds.

## General Synthesis and Purification Workflow

The following diagram illustrates a conceptual workflow for the synthesis and purification of **Potassium tetracyanoborate**. This is a generalized representation and specific reaction conditions, solvents, and purification techniques would need to be optimized based on empirical studies.



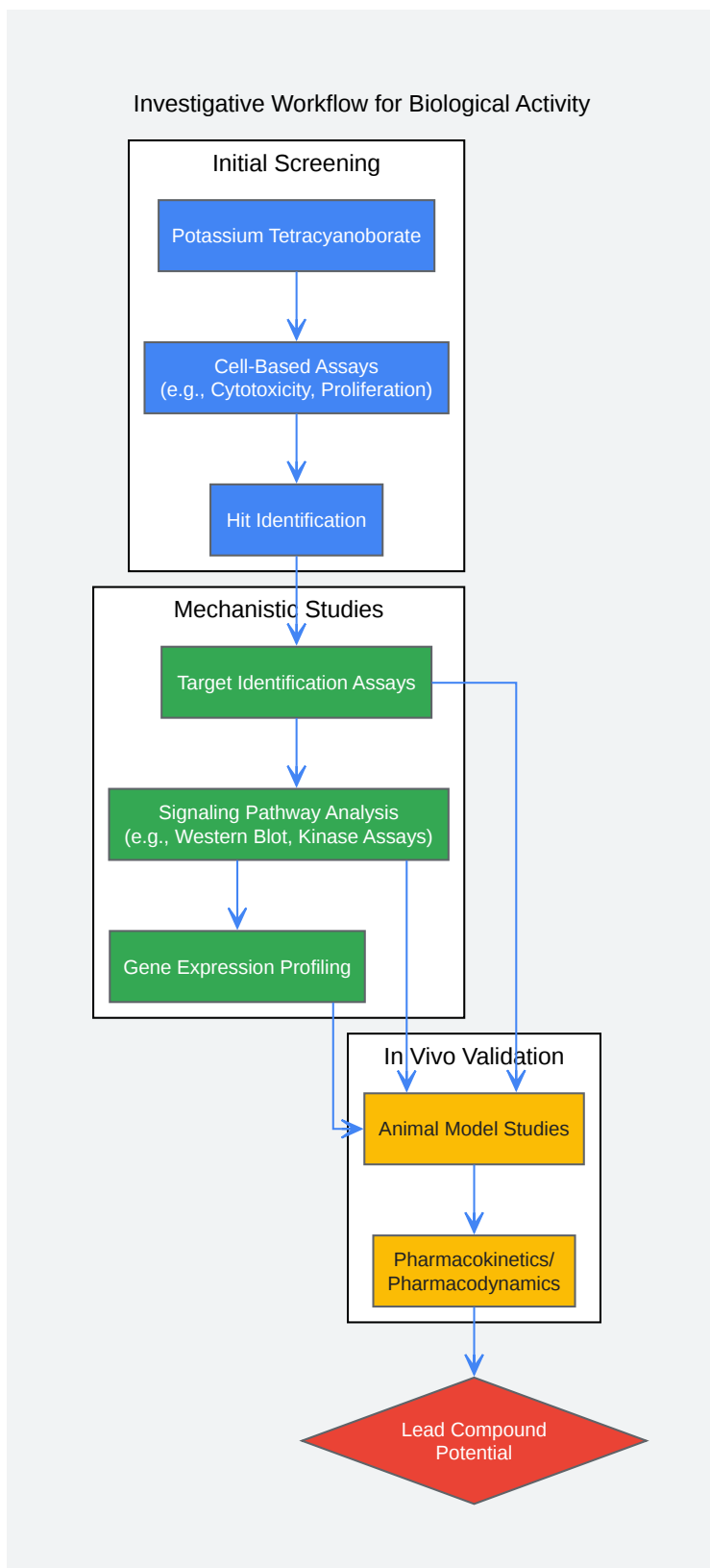
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Caption: Generalized Synthesis and Purification Workflow.

## Signaling Pathways and Biological Activity

Currently, there is a lack of specific information in the scientific literature detailing the involvement of **Potassium tetracyanoborate** in any particular biological signaling pathways. While boron-containing compounds, in general, have garnered significant interest in drug discovery for their diverse biological activities, the specific effects of the tetracyanoborate anion are not well-characterized.

The following diagram illustrates a logical relationship for investigating the potential biological activity of a novel compound like **Potassium tetracyanoborate**, starting from initial screening to more detailed mechanistic studies.



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Caption: Investigative Workflow for Biological Activity.

## Conclusion

**Potassium tetracyanoborate** (CAS No. 261356-49-4) is a compound with well-defined chemical and physical properties but significant health hazards that necessitate careful handling. The lack of detailed biological data, including specific signaling pathway involvement and comprehensive experimental protocols, highlights an area for future research. This guide provides a foundational understanding for professionals working with this compound and a framework for further investigation into its potential biological activities. Researchers are encouraged to consult safety data sheets from their suppliers for the most current and detailed handling and safety information.

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## References

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